

Understanding the Molecule: Core Properties and Stability

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Compound of Interest

Compound Name: 2-Fluoro-1H-imidazole

CAS No.: 57212-34-7

Cat. No.: B1297616

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Before diving into troubleshooting, it's crucial to understand the physicochemical nature of **2-Fluoro-1H-imidazole**. Its properties are the root cause of many purification challenges.

Q1: What are the primary stability concerns for 2-Fluoro-1H-imidazole during purification and handling?

A1: **2-Fluoro-1H-imidazole** is sensitive to environmental conditions. Key concerns include:

- **Moisture Sensitivity:** The compound can be hygroscopic and may degrade in the presence of water. It is crucial to use anhydrous solvents and work under an inert atmosphere (e.g., nitrogen or argon) whenever possible.[1] Allowing the container to equilibrate to room temperature before opening is essential to prevent moisture condensation.[2]
- **Potential for Tautomerization and Isomerization:** The imidazole ring has two nitrogen atoms, and while the 1H-tautomer is generally more stable, certain conditions or substitutions can favor other forms.[3] The synthesis itself might also produce isomeric impurities (e.g., 4- or 5-fluoroimidazole) that are difficult to separate.

- **Thermal Stability:** While generally a solid, prolonged exposure to high heat during solvent evaporation or distillation should be avoided to prevent decomposition.

For enhanced stability, **2-Fluoro-1H-imidazole** is often supplied and handled as its hydrochloride salt (CAS 42309-92-2).[2][4][5] This salt form is typically more crystalline and less sensitive to atmospheric conditions.

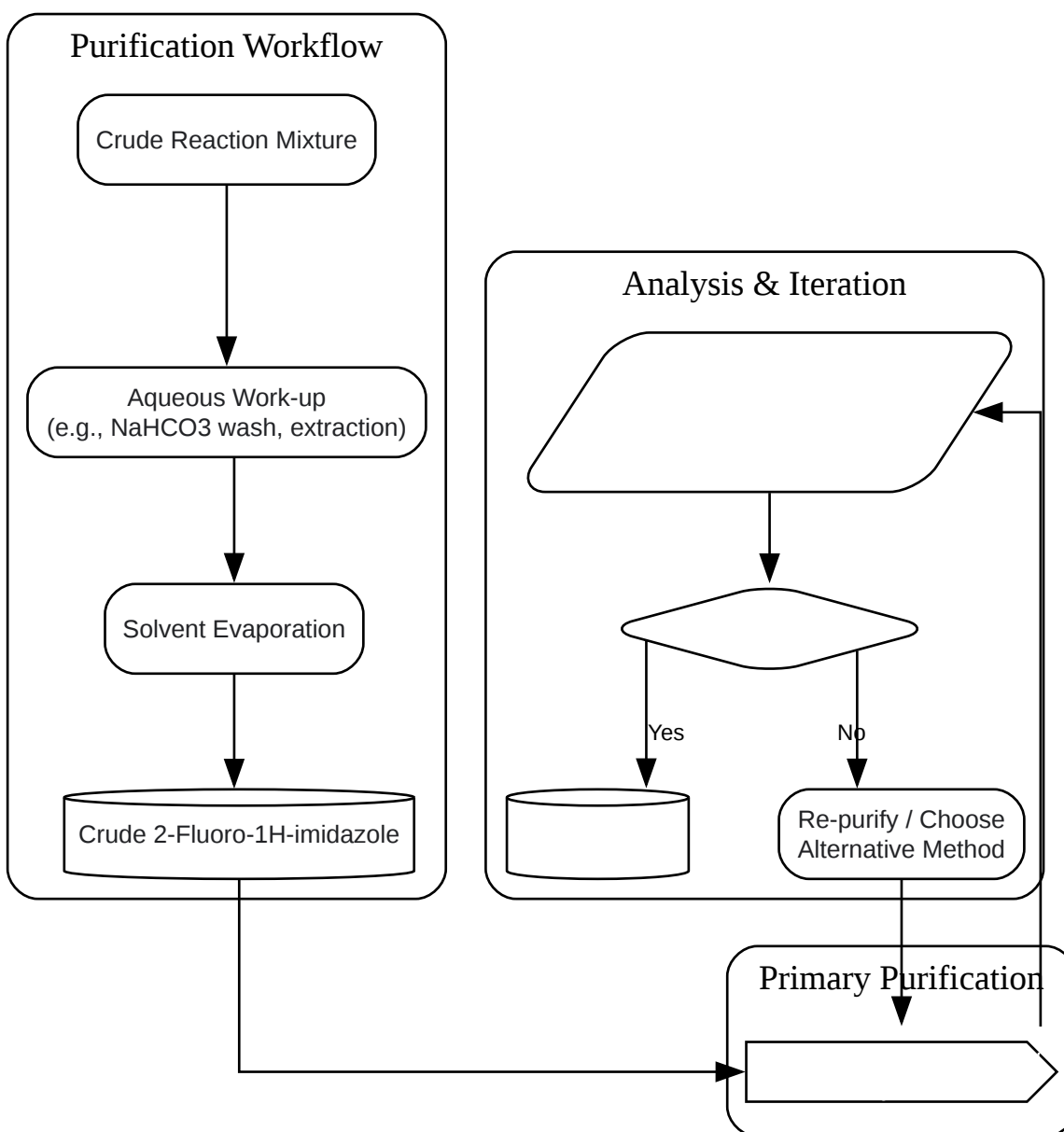
Q2: My purified compound is a light yellow solid. Is this expected, or does it indicate an impurity?

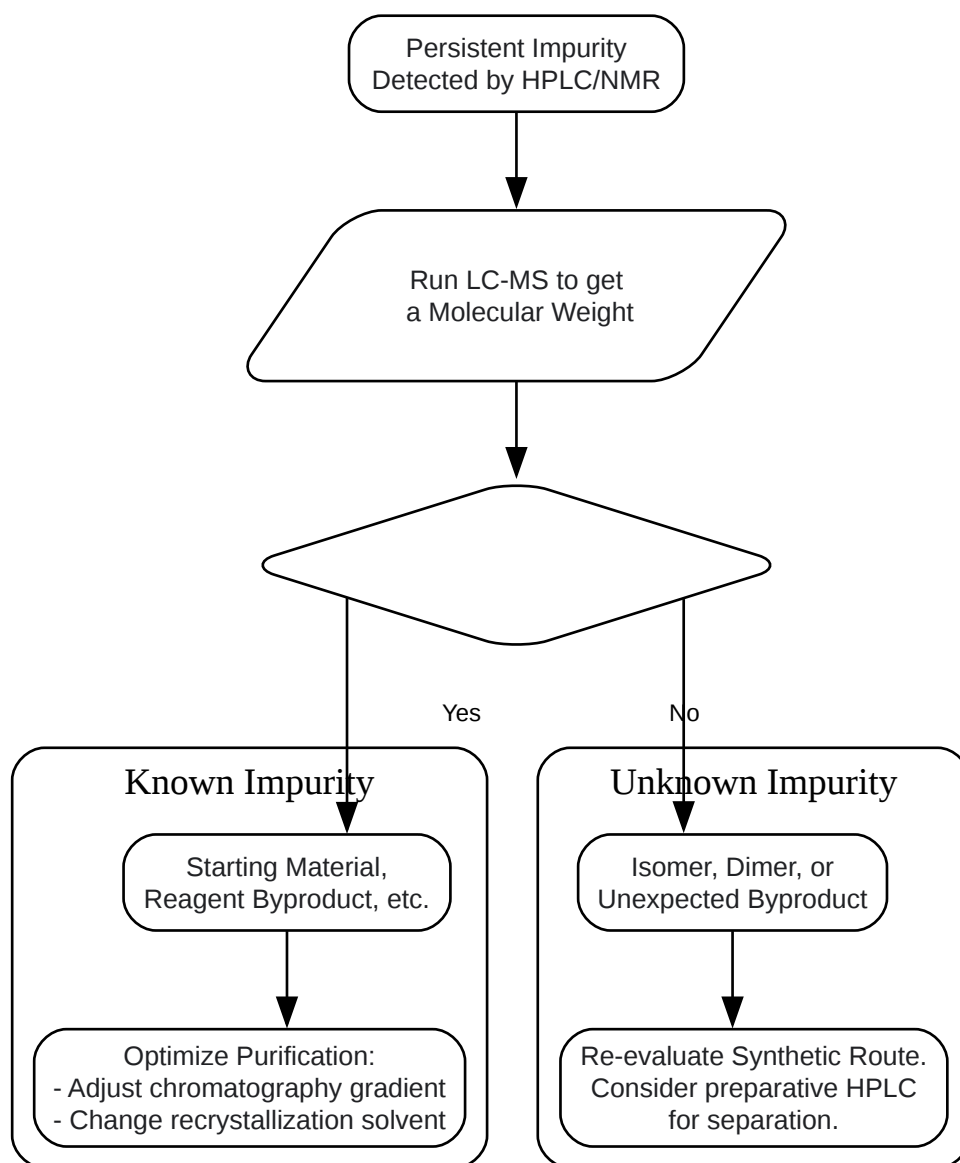
A2: Yes, a "light yellow to yellow solid" is the commonly described appearance for **2-Fluoro-1H-imidazole** hydrochloride.[2] While a perfectly white solid is often the ideal, a pale yellow hue is generally acceptable and does not necessarily indicate significant impurity. However, a dark brown or black color would suggest degradation or the presence of substantial impurities.

Property	Value	Source
Molecular Formula	C ₃ H ₃ FN ₂	[6]
Molecular Weight	86.07 g/mol	[6]
Appearance (Hydrochloride)	Light yellow to yellow solid	[2]
Purity (Commercial)	Typically ≥95% or ≥97%	[2][4][5]
Storage Conditions	2-8°C under an inert atmosphere	[7]

Troubleshooting Guide: Common Purification Issues

This section addresses specific problems encountered during the purification workflow.





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